

An In-depth Technical Guide to 2-Benzyl-1,1,3,3-tetramethylisoindoline

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Compound of Interest

Compound Name: 2-Benzyl-1,1,3,3-tetramethylisoindoline

Cat. No.: B1281721

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Abstract

This technical guide provides a comprehensive overview of **2-Benzyl-1,1,3,3-tetramethylisoindoline**, a substituted isoindoline of interest in synthetic chemistry. This document details the compound's chemical and physical properties, provides a thorough experimental protocol for its synthesis, and outlines the analytical methods for its characterization. While direct biological applications of this specific molecule are not extensively documented, this guide discusses the broader pharmacological context of the isoindoline core, a privileged scaffold in medicinal chemistry. The synthesis workflow is visually represented to facilitate understanding of the experimental process.

Introduction

2-Benzyl-1,1,3,3-tetramethylisoindoline (CAS No. 82894-83-5) is a tertiary amine belonging to the isoindoline class of heterocyclic compounds. Its structure features a benzyl group attached to the nitrogen atom of the isoindoline ring, which is further substituted with four methyl groups at the 1 and 3 positions. This compound is primarily recognized as a key intermediate in the synthesis of the stable nitroxide radical, 1,1,3,3-tetramethylisoindolin-2-ylloxyl, a valuable tool in the study of radical reactions. The isoindoline core itself is present in a variety of biologically active molecules and approved drugs, highlighting the potential of its derivatives in drug discovery and development.

Chemical and Physical Properties

The fundamental properties of **2-Benzyl-1,1,3,3-tetramethylisoindoline** are summarized in the table below. This data is crucial for its handling, characterization, and application in a laboratory setting.

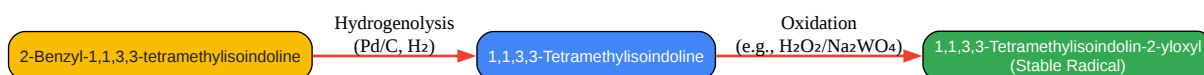
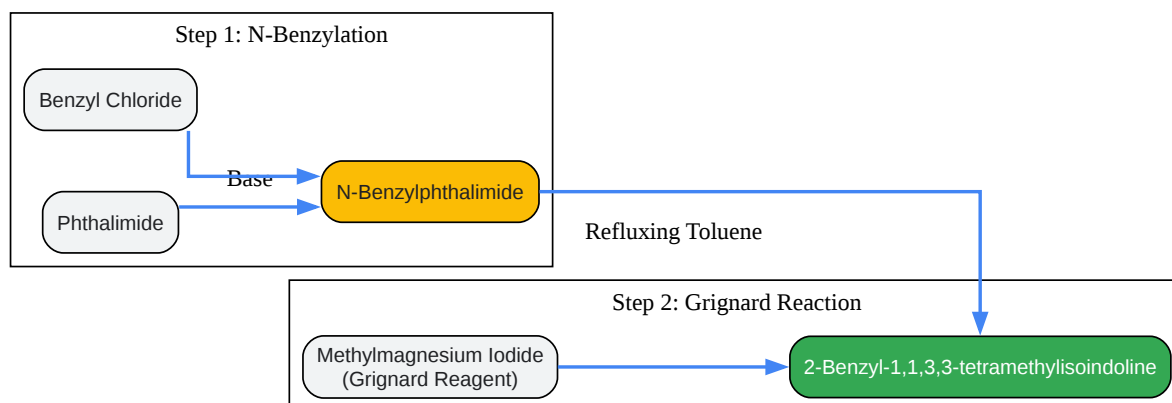
Property	Value	Reference(s)
CAS Number	82894-83-5	[1]
Molecular Formula	C ₁₉ H ₂₃ N	[1]
Molecular Weight	265.39 g/mol	[1]
Appearance	Colorless needles	[2]
Melting Point	63-64 °C	[2]
Solubility	Soluble in methanol and ethanol	[2]

Synthesis

The primary route for the synthesis of **2-Benzyl-1,1,3,3-tetramethylisoindoline** is through the Grignard reaction of N-benzylphthalimide with methylmagnesium iodide. This method has been reported to yield the desired product in moderate amounts.

Synthetic Workflow

The synthesis of **2-Benzyl-1,1,3,3-tetramethylisoindoline** can be visualized as a two-step process starting from phthalimide. First, N-benzylphthalimide is synthesized, which then undergoes a Grignard reaction to yield the final product.



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References

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